

Diphenyl malonate CAS number and physical constants

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Compound of Interest

Compound Name: Diphenyl malonate

Cat. No.: B154623

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Technical Guide: Diphenyl Malonate

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **diphenyl malonate**, a chemical compound utilized as a versatile intermediate in organic synthesis. Its reactivity makes it a valuable precursor in various chemical transformations, including cyclocondensation reactions to form heterocyclic compounds.

Chemical Identity and Properties

Diphenyl malonate, also known as diphenyl propanedioate or malonic acid diphenyl ester, is identified by the following key identifiers.

- CAS Number: 1969-44-4[1][2][3]
- Molecular Formula: C₁₅H₁₂O₄[1][4]
- IUPAC Name: diphenyl propanedioate[4]

Physical and Chemical Constants

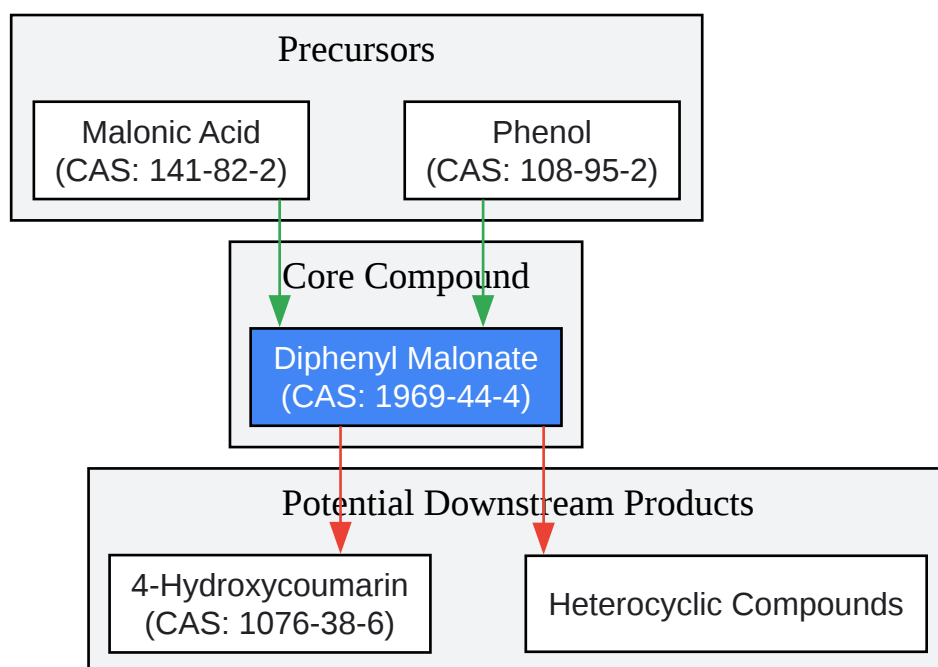
The physical and chemical properties of **diphenyl malonate** are summarized in the table below. This data is essential for handling, storage, and application in experimental settings.

Property	Value	Units	Conditions
Molecular Weight	256.25	g/mol	at 760 mmHg
Melting Point	49	°C	
Boiling Point	402.7	°C	
Density	1.225	g/cm ³	at 25°C
Flash Point	204.5	°C	
Vapor Pressure	1.08E-06	mmHg	
Refractive Index	1.569		
LogP	2.58770		
Exact Mass	256.07400		

Data sourced from multiple chemical databases.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Logical Relationships in Synthesis

Diphenyl malonate serves as a key building block in organic synthesis. Its logical relationship with common precursors and potential downstream products can be visualized as a straightforward workflow. The synthesis generally involves the reaction of malonic acid or its derivatives with phenol.



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Caption: Synthesis workflow for **diphenyl malonate**.

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